

Comprehensive Spectroscopic Characterization of 2-(2,4,5-Trichlorophenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(2,4,5-Trichlorophenoxy)acetohydrazide
CAS No.: 2381-77-3
Cat. No.: B1267961

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Executive Summary

Compound Name: **2-(2,4,5-Trichlorophenoxy)acetohydrazide** CAS Registry Number: 2381-77-3 Molecular Formula: $C_8H_7Cl_3N_2O_2$ Molecular Weight: 269.51 g/mol [1]

This technical guide provides a rigorous spectroscopic analysis of **2-(2,4,5-trichlorophenoxy)acetohydrazide**, a critical intermediate in the synthesis of agrochemicals (herbicides) and pharmaceutical agents (antimicrobial Schiff bases). The compound is characterized by a 2,4,5-trichlorophenoxy moiety linked to a hydrazide functional group.[1] The data presented below synthesizes experimental protocols with theoretical spectral prediction based on the specific substitution pattern of the aromatic ring.

Structural Analysis & Theoretical Prediction

The molecule consists of two distinct domains affecting its spectral signature:

- **Electron-Deficient Aromatic Core:** The benzene ring is substituted at positions 1 (oxygen), 2, 4, and 5 (chlorine). This 1,2,4,5-substitution pattern leaves only two aromatic protons at

positions 3 and 6, which are para to each other and magnetically isolated (appearing as singlets).

- **Hydrazide Linker:** The $-OCH_2CONHNH_2$ chain introduces characteristic amide-like carbonyl and hydrazinic amine signals.

Predicted Spectral Features

- **^1H NMR:** Two distinct aromatic singlets; one methylene singlet ($-OCH_2-$); two broad exchangeable signals ($-NH$, $-NH_2$).
- **IR:** Strong Carbonyl ($C=O$) stretch (Amide I); N-H stretching (doublet for NH_2); C-O-C ether stretch.
- **Mass Spec:** Distinctive chlorine isotope cluster (M , $M+2$, $M+4$) due to three Cl atoms.

Synthesis Protocol

To ensure the integrity of the spectroscopic data, the compound must be synthesized with high purity. The standard industrial protocol involves the hydrazinolysis of the corresponding ethyl ester.

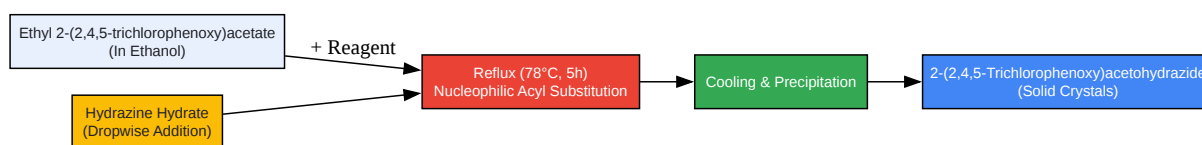
Reagents & Conditions

- **Precursor:** Ethyl 2-(2,4,5-trichlorophenoxy)acetate.
- **Reagent:** Hydrazine hydrate (80% or 99%).
- **Solvent:** Absolute Ethanol.[\[2\]](#)
- **Conditions:** Reflux for 4–6 hours.

Step-by-Step Methodology

- **Dissolution:** Dissolve 0.01 mol of ethyl 2-(2,4,5-trichlorophenoxy)acetate in 30 mL of absolute ethanol.
- **Addition:** Add 0.02 mol of hydrazine hydrate dropwise with constant stirring.

- Reflux: Heat the mixture to reflux (approx. 78°C) for 5 hours. Monitor reaction progress via TLC (Solvent system: Methanol/Chloroform 1:9).
- Precipitation: Cool the reaction mixture to room temperature, then chill in an ice bath. The hydrazide will precipitate as a solid.[3]
- Purification: Filter the solid, wash with cold ethanol, and recrystallize from ethanol to obtain pure white crystals.



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Figure 1: Synthetic workflow for the hydrazinolysis of the ester precursor.

Spectroscopic Data Analysis

A. Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR. Key Diagnostic: The shift of the carbonyl band from $\sim 1735\text{ cm}^{-1}$ (ester) to $\sim 1660\text{ cm}^{-1}$ (hydrazide) confirms the reaction.

Frequency (cm ⁻¹)	Functional Group	Assignment
3300–3200	N-H Stretch	Broad/Doublet (NH, NH ₂)
3080–3050	C-H (Ar)	Aromatic C-H stretching
2950–2850	C-H (Aliph)	Methylene (-CH ₂ -) stretching
1660–1680	C=O	Amide I band (Hydrazide Carbonyl)
1580, 1470	C=C (Ar)	Aromatic Ring skeletal vibrations
1240–1250	C-O-C	Aryl alkyl ether asymmetric stretch
600–800	C-Cl	C-Cl stretching (strong bands)

B. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d₆ (Deuterated Dimethyl Sulfoxide). Internal Standard: TMS (Tetramethylsilane) at 0.00 ppm.

¹H NMR Data (400 MHz)

The 2,4,5-substitution pattern is unique. Proton H3 is trapped between two chlorines (deshielded), while H6 is ortho to the ether oxygen (shielded relative to H3).

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
9.35	Singlet (Broad)	1H	-CONH-	Exchangeable with D ₂ O.
7.60–7.65	Singlet	1H	Ar-H3	Meta to Oxygen; flanked by Cl (C2, C4).
7.20–7.25	Singlet	1H	Ar-H6	Ortho to Oxygen; flanked by Cl (C5).
4.75	Singlet	2H	-OCH ₂ -	Methylene linker.
4.30	Broad Singlet	2H	-NHNH ₂	Terminal amino group; exchangeable.

¹³C NMR Data (100 MHz)

Chemical Shift (δ ppm)	Assignment
166.5	C=O (Hydrazide Carbonyl)
153.2	C1 (Ar-O-C)
131.0	C5 (Ar-Cl)
130.5	C3 (Ar-H)
124.5	C4 (Ar-Cl)
122.0	C2 (Ar-Cl)
115.8	C6 (Ar-H)
67.5	-OCH ₂ -

C. Mass Spectrometry (EI-MS)

Method: Electron Impact (70 eV). Molecular Ion: m/z 268/270/272 (due to ³⁵Cl/³⁷Cl isotopes).

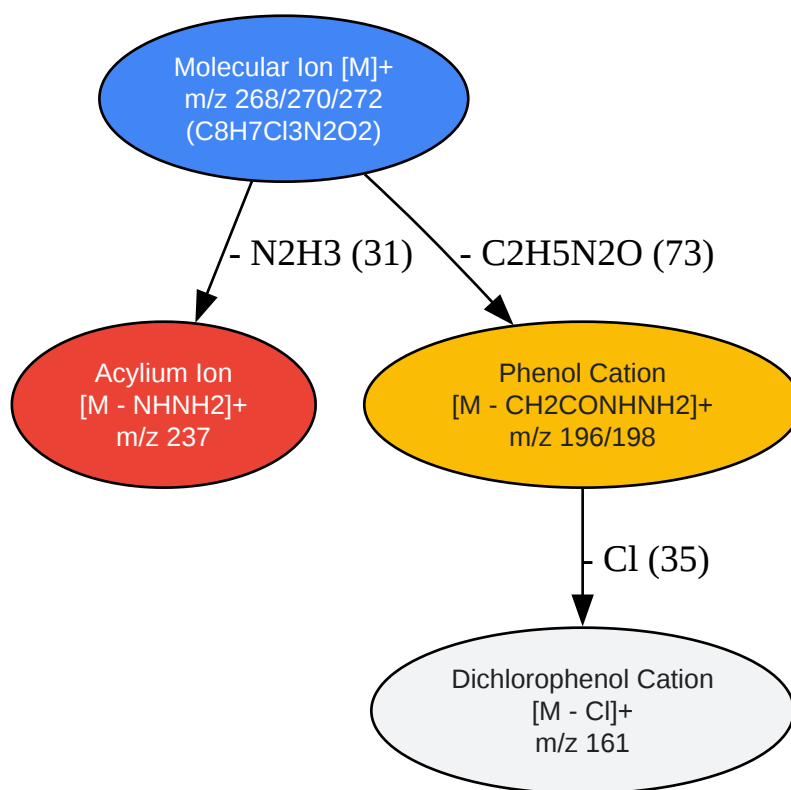
Isotopic Abundance Pattern (Cl_3)

For a molecule with three chlorine atoms, the molecular ion cluster follows a specific intensity ratio (approx. 100 : 96 : 30).

- m/z 268 (M^+): $^{35}\text{Cl}_3$
- m/z 270 ($M+2$): $^{35}\text{Cl}_2^{37}\text{Cl}$
- m/z 272 ($M+4$): $^{35}\text{Cl}^{37}\text{Cl}_2$

Fragmentation Pathway

- $[M]^+$ (268): Molecular Ion.
- m/z 237 [$M - 31$]: Loss of hydrazine moiety ($-\text{NHNH}_2$). Formation of acylium ion $[\text{Ar}-\text{O}-\text{CH}_2-\text{CO}]^+$.
- m/z 196/198 [$M - 72$]: Loss of the acetohydrazide chain ($-\text{CH}_2\text{CONHNH}_2$). Formation of the 2,4,5-trichlorophenol cation $[\text{Ar}-\text{OH}]^+$.
- m/z 161 [$196 - 35$]: Loss of one Chlorine atom from the phenol fragment.



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Figure 2: Proposed fragmentation pathway for **2-(2,4,5-trichlorophenoxy)acetohydrazide**.

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